

A Comprehensive Technical Guide to the Physical Properties of Aqueous Sodium Metatungstate Solutions

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Compound of Interest

Compound Name: Sodium metatungstate

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This in-depth technical guide provides a thorough examination of the core physical properties of aqueous **sodium metatungstate** (SMT) solutions. SMT, also known as sodium polytungstate (SPT), is a high-density, low-viscosity, and non-toxic salt, making its aqueous solutions invaluable for a range of laboratory and industrial applications, including density gradient centrifugation for separations of macromolecules, viruses, and organelles.

Understanding the physical properties of these solutions—namely density, viscosity, refractive index, and electrical conductivity—is critical for the precise control and optimization of these applications.

This guide presents quantitative data, detailed experimental protocols for property measurement, and logical visualizations to elucidate the relationships between these key physical characteristics.

Core Physical Properties: Quantitative Data

The physical properties of aqueous **sodium metatungstate** solutions are intrinsically linked to their concentration and are also influenced by temperature. The following tables summarize the quantitative data for density and viscosity.

Table 1: Density of Aqueous Sodium Metatungstate (SMT) Solutions at 20°C

Mass Percent (%)	Density (g/cm ³)
10	1.08
20	1.18
30	1.29
40	1.43
50	1.60
60	1.81
70	2.08
80	2.45
82	2.80

Note: Data is extrapolated from graphical representations provided in technical sheets and is intended for guidance.[\[1\]](#)

Table 2: Viscosity of Aqueous Sodium Metatungstate (SMT) Solutions at 25°C

Density (g/cm ³)	Viscosity (cP)
1.5	~3
2.0	~8
2.5	~20
2.8	~40
3.0	~70
3.1	~100

Note: Data is extrapolated from graphical representations. Viscosity increases significantly at higher densities.[1]

Refractive Index and Electrical Conductivity

Comprehensive tabular data for the refractive index and electrical conductivity of aqueous **sodium metatungstate** solutions across a wide range of concentrations is not readily available in the literature. However, the following information has been established:

- **Refractive Index:** A saturated solution of sodium polytungstate at 20°C has a refractive index of approximately 1.555.[2] The refractive index is expected to increase with concentration.
- **Electrical Conductivity:** As an electrolyte solution, aqueous sodium polytungstate is conductive. There is a maximum conductivity at a density of approximately 2.2 g/cm³, with a value of 84 mS/cm. The conductivity decreases at both lower and higher densities from this maximum.

Experimental Protocols

Accurate and reproducible measurement of the physical properties of SMT solutions is paramount for their effective use. The following sections detail the standard experimental methodologies for determining density, viscosity, refractive index, and electrical conductivity.

Density Measurement

The density of aqueous SMT solutions can be accurately determined using a pycnometer or a digital density meter.

Methodology using a Pycnometer:

- **Cleaning and Calibration:** Thoroughly clean the pycnometer with deionized water and a suitable solvent, then dry it completely. Determine and record the mass of the empty, dry pycnometer. Fill the pycnometer with deionized water of a known temperature and record the mass. The volume of the pycnometer can be calculated using the known density of water at that temperature.
- **Sample Measurement:** Empty and dry the pycnometer. Fill it with the **sodium metatungstate** solution, ensuring no air bubbles are present. Measure and record the mass

of the filled pycnometer.

- Calculation: The density of the SMT solution is calculated by dividing the mass of the solution (mass of filled pycnometer minus the mass of the empty pycnometer) by the calibrated volume of the pycnometer.

Methodology using a Digital Density Meter:

- Calibration: Calibrate the instrument according to the manufacturer's instructions, typically using dry air and deionized water as standards.
- Sample Injection: Inject the **sodium metatungstate** solution into the measurement cell of the density meter, ensuring the cell is completely filled and free of air bubbles.
- Measurement: The instrument will measure the oscillation frequency of a U-shaped tube containing the sample, which is directly related to the density of the solution. The density value is typically displayed directly by the instrument.

Viscosity Measurement

The viscosity of aqueous SMT solutions can be determined using a capillary viscometer or a rotational viscometer.

Methodology using a Capillary Viscometer (e.g., Ostwald or Ubbelohde):

- Preparation: Clean the viscometer thoroughly and dry it. Pipette a precise volume of the **sodium metatungstate** solution into the viscometer.
- Thermal Equilibration: Place the viscometer in a constant temperature water bath until the sample reaches the desired temperature.
- Measurement: Using a pipette bulb, draw the liquid up through the capillary tube to a point above the upper timing mark. Release the suction and measure the time it takes for the liquid meniscus to fall from the upper to the lower timing mark.
- Calculation: The kinematic viscosity is calculated by multiplying the efflux time by the viscometer constant. The dynamic viscosity is then obtained by multiplying the kinematic viscosity by the density of the solution at the same temperature.

Methodology using a Rotational Viscometer:

- **Instrument Setup:** Select the appropriate spindle and rotational speed based on the expected viscosity of the SMT solution. Attach the spindle to the viscometer.
- **Sample Preparation:** Place the SMT solution in a suitable container and immerse the spindle into the solution to the correct depth as indicated by the manufacturer.
- **Measurement:** Allow the sample to thermally equilibrate. Start the motor and allow the reading to stabilize. The viscometer measures the torque required to rotate the spindle at a constant speed within the fluid, which is proportional to the viscosity. The viscosity value is typically displayed directly by the instrument.

Refractive Index Measurement

The refractive index of SMT solutions is typically measured using a refractometer, such as an Abbe refractometer.

Methodology using an Abbe Refractometer:

- **Calibration:** Calibrate the refractometer using a standard of known refractive index, often distilled water.
- **Sample Application:** Place a few drops of the **sodium metatungstate** solution onto the prism of the refractometer.
- **Measurement:** Close the prism and allow the sample to spread evenly. Look through the eyepiece and adjust the control to bring the boundary line between the light and dark fields into sharp focus at the center of the crosshairs.
- **Reading:** Read the refractive index from the instrument's scale. Temperature control is crucial for accurate measurements, so ensure the prism is at the desired temperature.

Electrical Conductivity Measurement

The electrical conductivity of aqueous SMT solutions is measured using a conductivity meter with a conductivity probe.

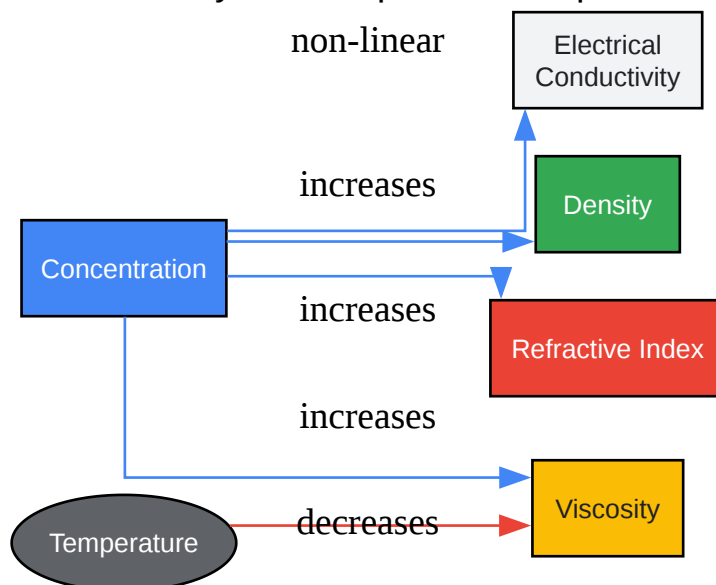
Methodology using a Conductivity Meter:

- Calibration: Calibrate the conductivity meter using standard solutions of known conductivity that bracket the expected conductivity of the SMT solution.
- Sample Measurement: Rinse the conductivity probe with deionized water and then with a small amount of the SMT solution to be measured. Immerse the probe into the bulk of the SMT solution, ensuring the electrodes are fully submerged.
- Reading: Gently stir the solution with the probe to ensure a representative measurement and wait for the reading to stabilize. Record the conductivity value, which is typically displayed in Siemens per meter (S/m) or a sub-multiple thereof (e.g., mS/cm, μ S/cm).

Visualizations

The following diagrams, generated using the DOT language, illustrate key relationships and experimental workflows.

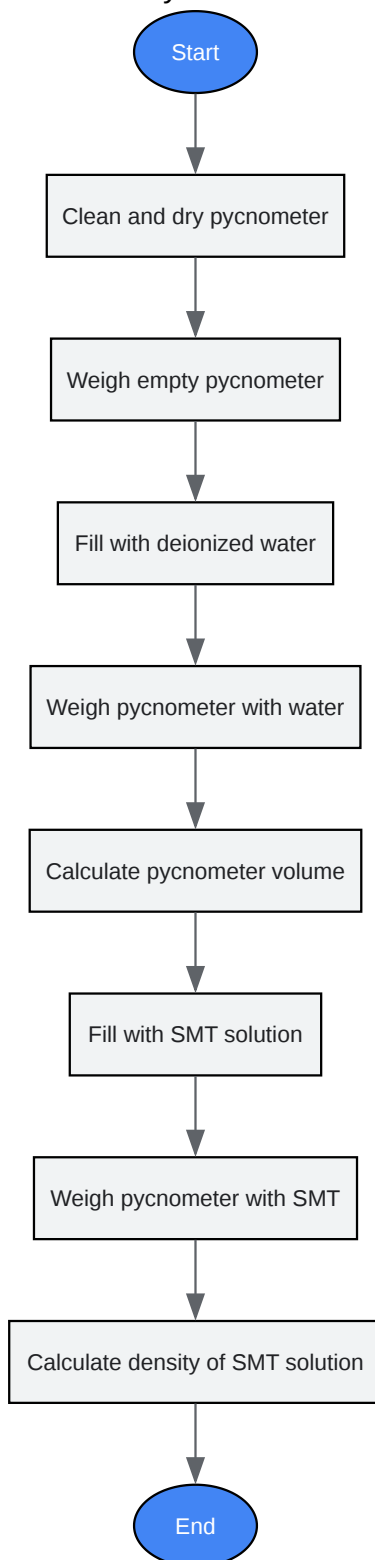
Relationship Between Physical Properties of Aqueous SMT Solutions



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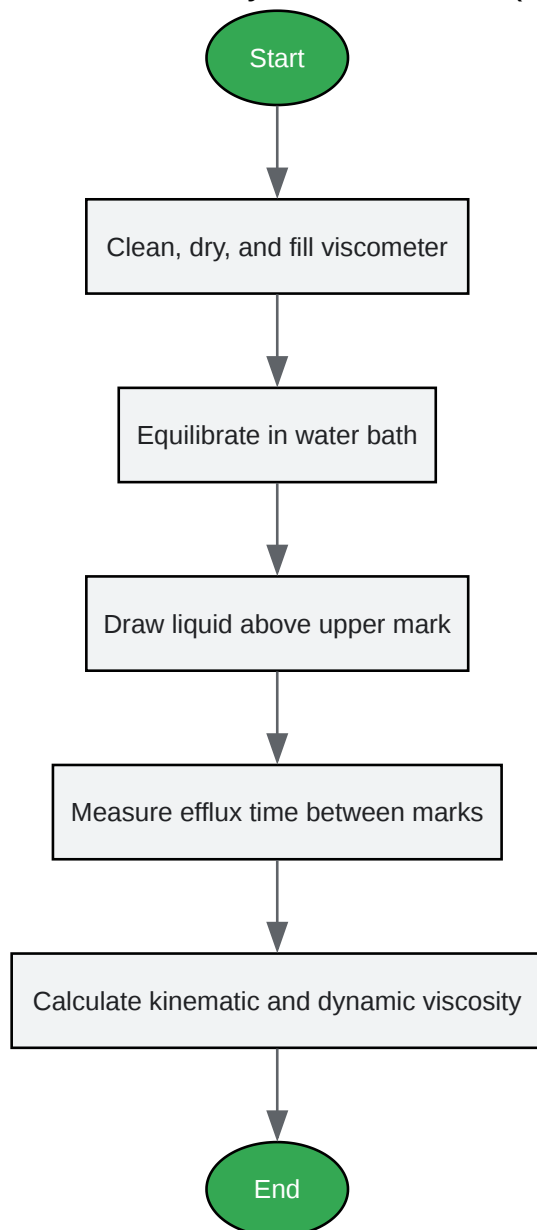
Caption: Interdependence of physical properties of aqueous SMT solutions.

Experimental Workflow for Density Measurement (Pycnometer Method)

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Caption: Workflow for density measurement using a pycnometer.

Experimental Workflow for Viscosity Measurement (Capillary Viscometer)



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Caption: Workflow for viscosity measurement with a capillary viscometer.

This technical guide provides a foundational understanding of the key physical properties of aqueous **sodium metatungstate** solutions. For highly sensitive applications, it is recommended that users perform their own characterizations of the specific SMT solutions being used, as properties can be affected by the purity of the salt and the water.

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References

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- 2. mindat.org [mindat.org]
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